

Oxadixyl (CAS No. 77732-09-3): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Oxadixyl

Cat. No.: B1677826

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Introduction

Oxadixyl, with a CAS number of 77732-09-3, is a systemic fungicide belonging to the phenylamide chemical class (FRAC MOA Group 4).[1] First introduced by Sandoz AG (now Syngenta AG), it is recognized for its protective and curative action against a range of plant pathogens, particularly Oomycetes.[2][3] This technical guide provides an in-depth overview of **Oxadixyl**, consolidating key data on its chemical properties, mechanism of action, synthesis, toxicological profile, and analytical procedures. It is intended to serve as a core resource for professionals in research and development.

Chemical and Physical Properties

Oxadixyl is a colorless, crystalline solid.[3][4] Its fundamental physicochemical properties are summarized below, providing essential data for experimental design and environmental fate assessment.

Property	Value	Reference(s)
CAS Registry Number	77732-09-3	[1]
IUPAC Name	2-methoxy-N-(2-oxo-1,3-oxazolidin-3-yl)acet-2',6'-xylidide	[1]
CAS Name	N-(2,6-dimethylphenyl)-2-methoxy-N-(2-oxo-3-oxazolidinyl)acetamide	[5]
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₄	[1]
Molecular Weight	278.30 g/mol	[4]
Melting Point	104-105 °C	[3][5]
Vapor Pressure (20 °C)	2 x 10 ⁻⁸ mmHg (approx. 2.67 x 10 ⁻⁶ Pa)	[4]
Water Solubility (25 °C)	3.4 g/L (3400 mg/L)	[3][5]
Log P (Octanol-Water)	0.65	[6]
Solubility in Organic Solvents (25 °C)	Acetone: 34.4% w/w Ethanol: 5.0% w/w DMSO: 39.0% w/w	[5]

Mechanism of Action

Oxadixyl is a site-specific fungicide that targets and disrupts nucleic acid synthesis in susceptible fungi.[1] Its mode of action is the inhibition of ribosomal RNA (rRNA) synthesis through the specific targeting of the RNA polymerase I enzyme complex.[7][8] This inhibition prevents the production of ribosomes, which are essential for protein synthesis, ultimately leading to the cessation of fungal growth and development.[9]

The fungicidal effect is particularly pronounced in developmental stages beyond the formation of the primary haustorium, as earlier stages like zoospore release and germination can proceed using existing ribosomes.[8] However, the inability to synthesize new proteins prevents further colonization of the host tissue.

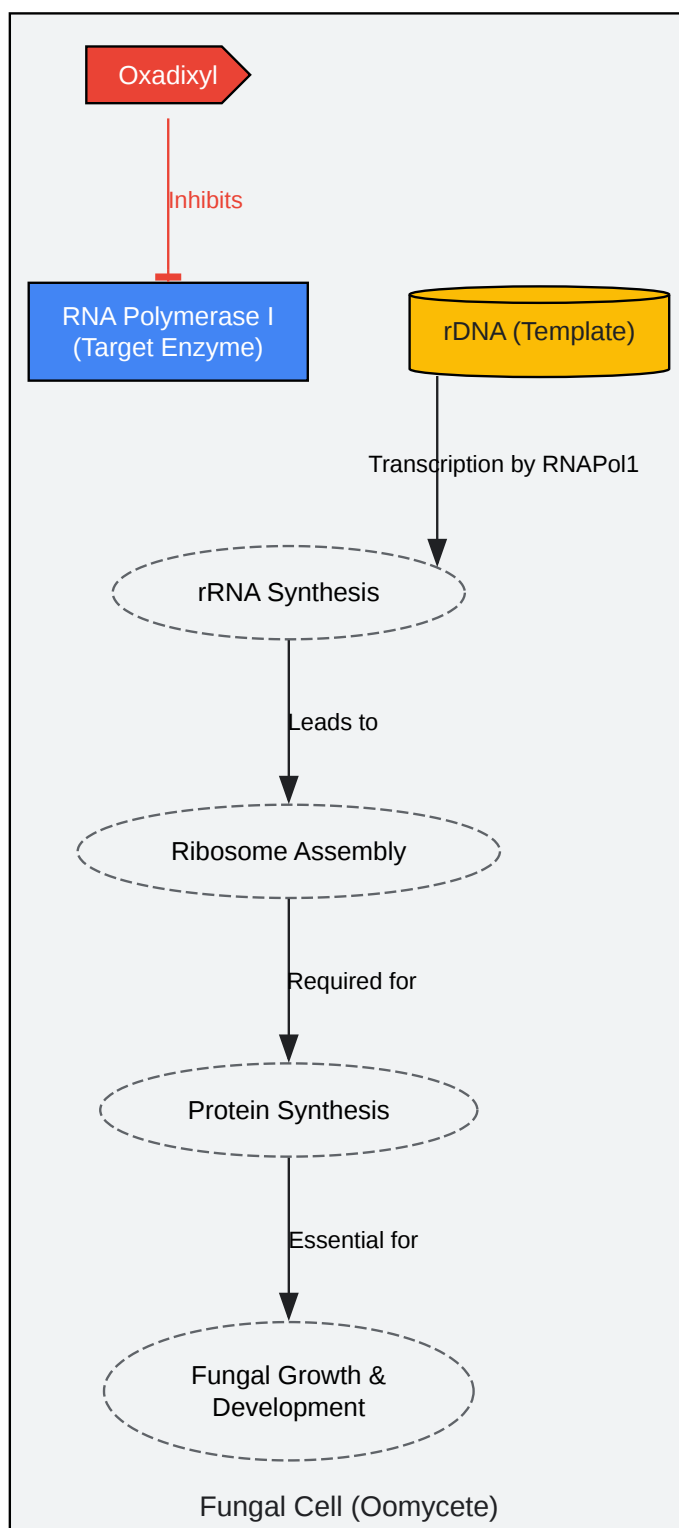


Figure 1: Oxadixyl's Mechanism of Action

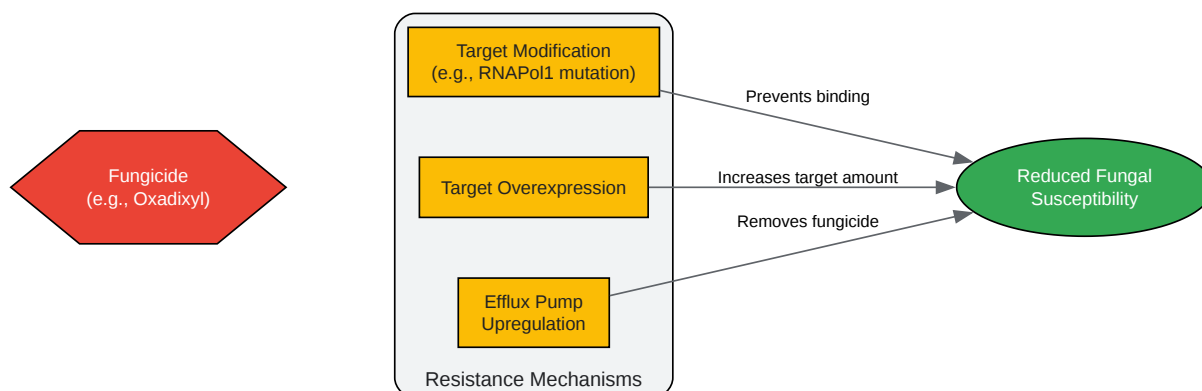


Figure 2: General Mechanisms of Fungicide Resistance

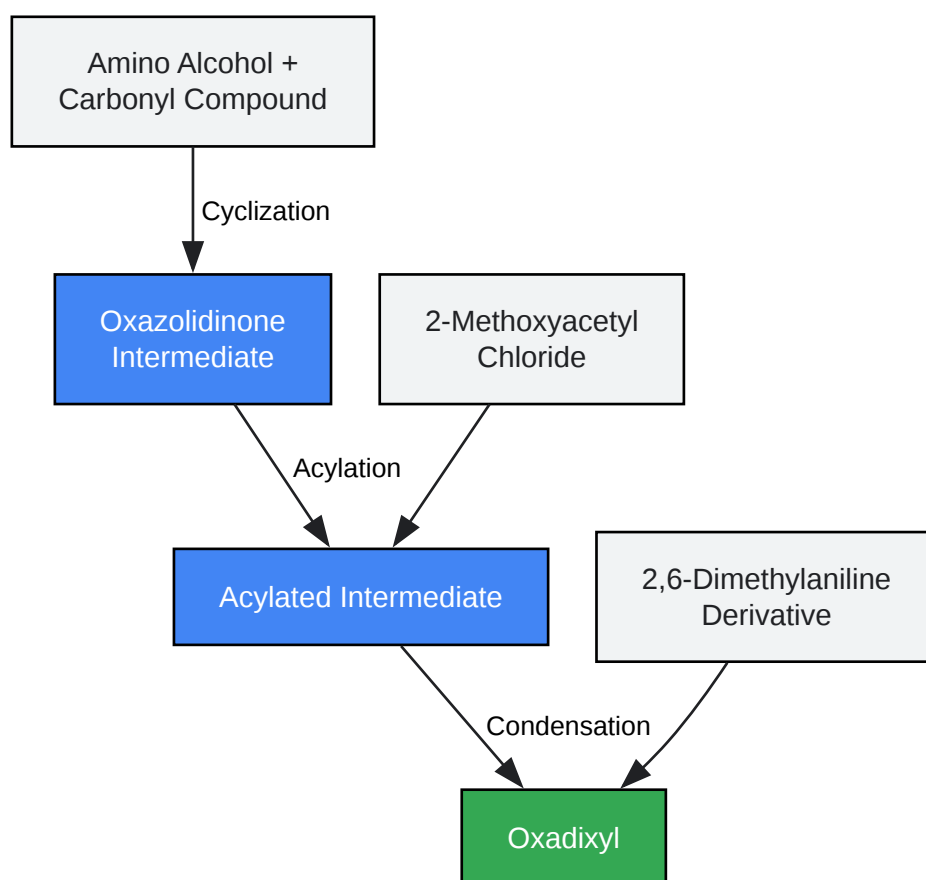


Figure 3: Generalized Synthesis Workflow for Oxadixyl

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